

Application Notes and Protocols for 2-Chloro-1,1-difluoroethylene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-1,1-difluoroethylene

Cat. No.: B1204758

[Get Quote](#)

For: Researchers, scientists, and drug development professionals

Abstract

This document provides detailed application notes and protocols for the safe handling and storage of **2-Chloro-1,1-difluoroethylene** (CAS No: 359-10-4). The information herein is intended to minimize risks and ensure the integrity of the chemical for research and development purposes. The protocols cover personal protective equipment (PPE), storage requirements, spill management, and disposal procedures.

Chemical and Physical Properties

2-Chloro-1,1-difluoroethylene, also known as HCFO-1122, is a hydrochlorofluoroolefin.^[1] It is a flammable liquefied gas that is toxic and may cause rapid suffocation by displacing oxygen.^[2] Understanding its physical and chemical properties is crucial for safe handling.

Property	Value
Molecular Formula	C ₂ HCIF ₂
Molar Mass	98.48 g/mol [1]
Boiling Point	-17.7 °C[1][3][4]
Melting Point	-138.5 °C[1][3][4]
Flash Point	-74.5 °C to -75 °C[3][4]
Density	1.3 ± 0.1 g/cm ³ [3]
Vapor Pressure	3266.0 ± 0.1 mmHg at 25°C[3]
Appearance	Colorless gas

Hazard Identification and Safety Precautions

2-Chloro-1,1-difluoroethylene is classified as a flammable gas and a substance that can cause skin and serious eye irritation.[2][5][6] It may also cause respiratory irritation, drowsiness, or dizziness.[2] As a liquefied gas, contact with the skin can cause frostbite.[2]

GHS Hazard Statements:

- H221: Flammable gas.[2]
- H226: Flammable liquid and vapor.[5][6]
- H280: Contains gas under pressure; may explode if heated.[2]
- H315: Causes skin irritation.[2][5][6]
- H319: Causes serious eye irritation.[2][5][6]
- H335: May cause respiratory irritation.[2][5][6]
- H336: May cause drowsiness or dizziness.[2]
- H380: May displace oxygen and cause rapid suffocation.[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Chloro-1,1-difluoroethylene**.

PPE	Specification
Eye Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH).[5] A face shield is also recommended.[2]
Hand Protection	Chemical impermeable and cold-insulating gloves.[2]
Skin and Body	Fire/flammable resistant and impervious clothing.[5] Safety shoes should also be worn.[2]
Respiratory	A full-face respirator is necessary if exposure limits are exceeded or if irritation is experienced. [7] In case of inadequate ventilation, wear respiratory protection.[2]

Handling and Storage Protocols

Handling

- Ventilation: Always handle in a well-ventilated area, preferably in a chemical fume hood.[5]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2]
[5] Use non-sparking tools and explosion-proof equipment.[5]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[5]
- Cylinder Handling: Securely chain cylinders when in use and protect them from physical damage.[2] Close the valve after each use and when the cylinder is empty.[2]

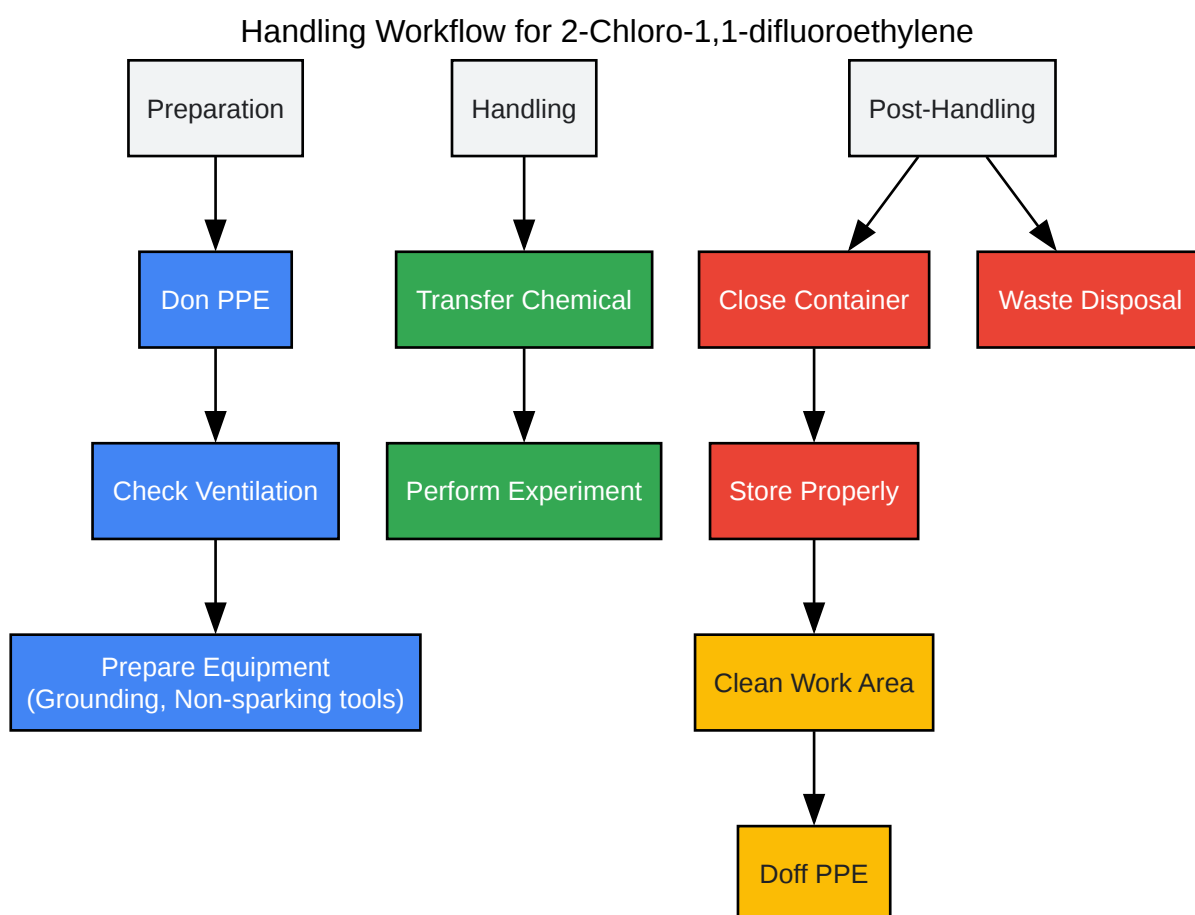
Storage

- Conditions: Store in a dry, cool, and well-ventilated place.[2][5] Protect from sunlight and do not expose to temperatures exceeding 50°C.[2]

- Container: Keep the container tightly closed.[5]
- Incompatible Materials: Store away from alkali metals, finely divided metals (e.g., Al, Mg, Zn), and strong oxidizing agents.[2]

Experimental Workflow for Handling

The following diagram outlines the standard workflow for handling **2-Chloro-1,1-difluoroethylene** in a laboratory setting.



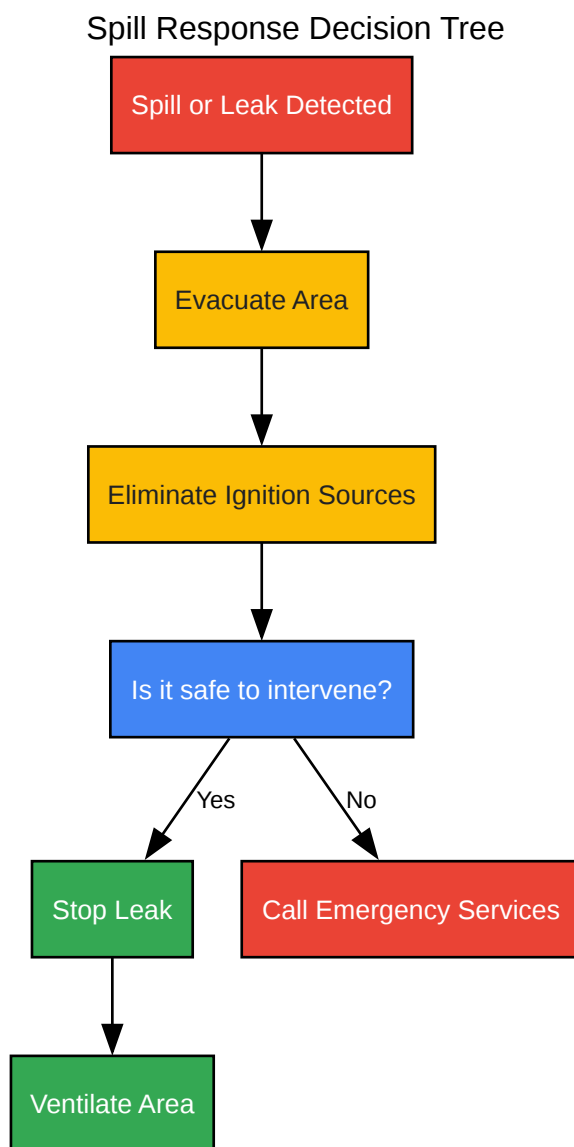
[Click to download full resolution via product page](#)

Caption: Standard operating procedure for handling **2-Chloro-1,1-difluoroethylene**.

Emergency Procedures

Spill and Leak Response

In the event of a spill or leak, evacuate the area immediately.[2] Eliminate all ignition sources.[2] If it is safe to do so, stop the leak.[2] Ventilate the area.[2] Do not let the chemical enter drains.[5]



[Click to download full resolution via product page](#)

Caption: Decision-making process for responding to a spill or leak.

First Aid Measures

- Inhalation: Move the victim to fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[5]

- Skin Contact: Take off contaminated clothing immediately.[5] Wash off with soap and plenty of water.[5] For frostbite, rinse with lukewarm water.
- Eye Contact: Rinse with pure water for at least 15 minutes.[5] Remove contact lenses if present and easy to do.[5]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[5]

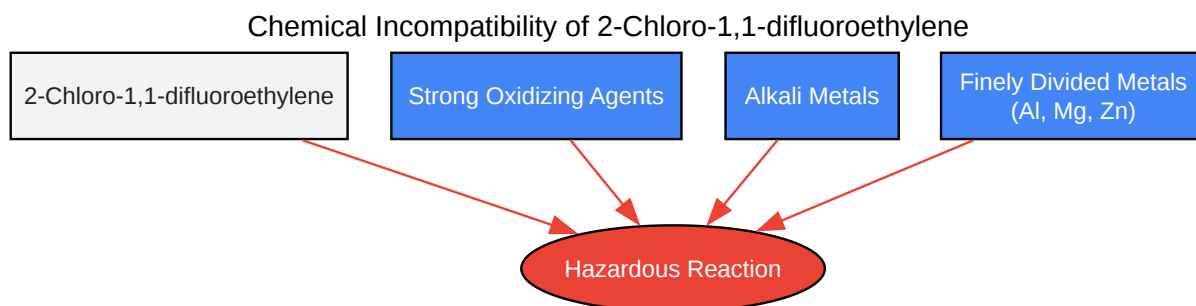
In all cases of exposure, seek medical attention.[5]

Disposal Protocol

Dispose of **2-Chloro-1,1-difluoroethylene** and its containers in accordance with local, regional, and national regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not discharge into sewer systems.[5] Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured to be made unusable before disposal in a sanitary landfill.[5]

Chemical Reactivity and Incompatibilities

2-Chloro-1,1-difluoroethylene is stable under normal handling and storage conditions but may polymerize.[2] It is incompatible with strong oxidizing agents, alkali metals, and finely divided metals such as aluminum, magnesium, and zinc.[2] Hazardous decomposition products in case of fire include carbon oxides, hydrogen chloride, and hydrogen fluoride.[2]



[Click to download full resolution via product page](#)

Caption: Incompatible materials with **2-Chloro-1,1-difluoroethylene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-1,1-difluoroethylene - Wikipedia [en.wikipedia.org]
- 2. synquestlabs.com [synquestlabs.com]
- 3. 2-Chloro-1,1-difluoroethene | CAS#:359-10-4 | Chemsrce [chemsrc.com]
- 4. 2-CHLORO-1,1-DIFLUOROETHYLENE CAS#: 359-10-4 [amp.chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Ethene, 2-chloro-1,1-difluoro- | C₂HClF₂ | CID 9664 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 2-Chloro-1,1-difluoroethylene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204758#handling-and-storage-procedures-for-2-chloro-1-1-difluoroethylene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com